

Personal protective equipment for handling 5-(4-Methylphenyl)-1,3-oxazole

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Compound of Interest

Compound Name: 5-(4-Methylphenyl)-1,3-oxazole

Cat. No.: B126241

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Essential Safety and Handling Guide for 5-(4-Methylphenyl)-1,3-oxazole

Disclaimer: A specific Safety Data Sheet (SDS) for **5-(4-Methylphenyl)-1,3-oxazole** (CAS No. 143659-19-2) was not publicly available at the time of this writing. The following guidance is based on the safety profiles of structurally similar oxazole compounds and general laboratory safety best practices. It is imperative to treat this chemical with caution and to perform a full risk assessment before handling.

This guide provides researchers, scientists, and drug development professionals with essential, immediate safety and logistical information for handling **5-(4-Methylphenyl)-1,3-oxazole**.

Hazard Assessment and Personal Protective Equipment (PPE)

Based on data from related oxazole compounds, **5-(4-Methylphenyl)-1,3-oxazole** is anticipated to be harmful if swallowed, cause skin irritation, cause serious eye irritation, and may cause respiratory irritation.^{[1][2][3][4][5][6]} The GHS pictogram GHS07 (exclamation mark) is associated with this compound, indicating these potential hazards.^[7] Therefore, a comprehensive personal protective equipment (PPE) strategy is mandatory.

Protection Type	Recommended Equipment	Standard/Specification
Eye/Face Protection	Chemical safety goggles. A face shield should be worn in addition to goggles when there is a splash hazard.	AS/NZS 1337.1, EN166 or national equivalent.
Hand Protection	Chemically resistant gloves (e.g., Nitrile or Neoprene). For prolonged contact, consider double-gloving.	Inspect gloves for damage before use.
Body Protection	Flame-resistant lab coat. For splash hazards, a chemical-resistant apron over the lab coat is recommended. Long pants and closed-toe shoes are required.	---
Respiratory Protection	All handling should be performed in a certified chemical fume hood. If dust is generated, a NIOSH-approved respirator with an appropriate particulate filter (e.g., N95 or P1) may be necessary.	NIOSH (US) or CEN (EU) approved.

Experimental Protocol: Safe Handling and Disposal

1. Engineering Controls and Preparation:

- Always handle **5-(4-Methylphenyl)-1,3-oxazole** within a certified chemical fume hood.
- Ensure an eyewash station and safety shower are readily accessible.
- Keep the container tightly sealed when not in use.[\[4\]](#)[\[5\]](#)
- Store in a cool, dry, well-ventilated area, away from incompatible substances.[\[4\]](#)[\[5\]](#)
Recommended storage is sealed in a dry environment at 2-8°C.[\[7\]](#)

2. Handling the Compound:

- Avoid all personal contact, including inhalation of dust or fumes.[1][3]
- Do not eat, drink, or smoke in the handling area.[1][3]
- Wash hands thoroughly with soap and water after handling.[1][3]
- Minimize dust generation and accumulation.[4]
- Use non-sparking tools and take precautionary measures against static discharge.[8]

3. Accidental Release Measures:

- Minor Spills:
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, clean up spills immediately.[1]
 - For dry spills, use dry clean-up procedures to avoid generating dust.[1][3] Sweep or vacuum up the material and place it in a clean, dry, sealable, labeled container for disposal.[1][3]
 - Wash the spill area with soap and water.
- Major Spills:
 - Evacuate the area and alert emergency services.
 - Prevent the spillage from entering drains or waterways.[1][3]

4. First Aid Measures:

- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[4][5]
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Remove contaminated clothing and wash it before reuse.[4][5]

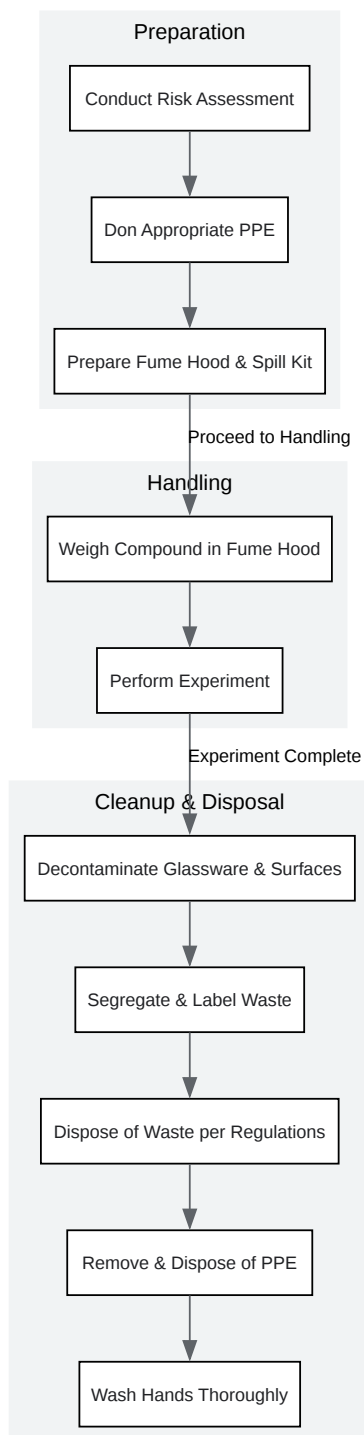
- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. Call a poison center or doctor if you feel unwell.[4][5]
- If Swallowed: Call a poison center or doctor if you feel unwell.[1] Rinse mouth.[8]

5. Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[5]
- Do not allow the product to enter drains, other waterways, or soil.[4][5]
- Contaminated packaging should be treated as the chemical itself.

Visual Workflow for Safe Handling

Workflow for Safe Handling of 5-(4-Methylphenyl)-1,3-oxazole

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